

Application Notes and Protocols for Platrol Administration in Mice

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Platrol*

Cat. No.: *B10801109*

[Get Quote](#)

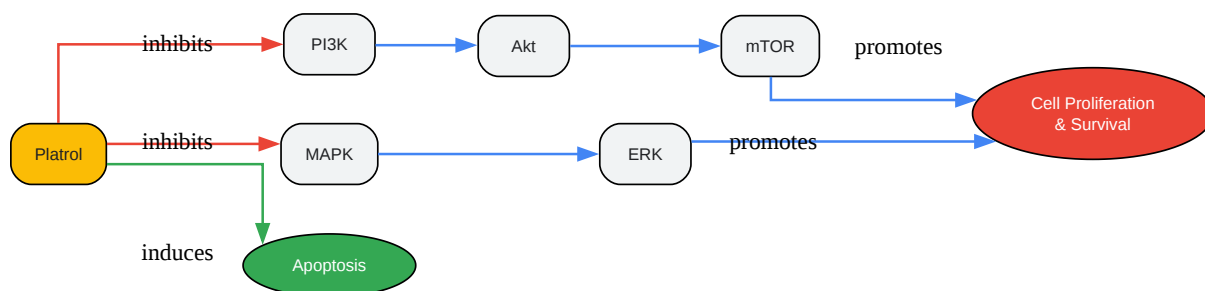
For Research Use Only. Not for use in diagnostic procedures.

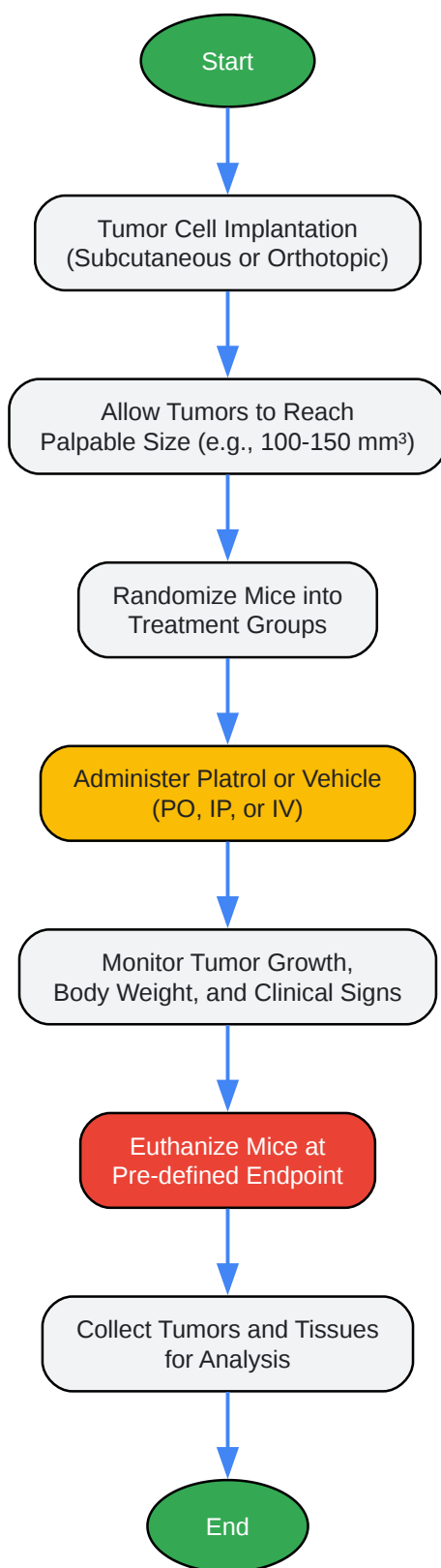
Introduction

Platrol is a novel investigational compound demonstrating potent anti-proliferative and pro-apoptotic activity in preclinical cancer models. These application notes provide a comprehensive guide for the administration of **Platrol** to mice, including detailed protocols for efficacy, toxicity, and pharmacokinetic studies. The information is intended for researchers, scientists, and drug development professionals.

Mechanism of Action

Platrol is a small molecule inhibitor that targets the aberrant activity of multiple signaling pathways implicated in tumorigenesis and cell survival. Its primary mechanism involves the dual inhibition of the PI3K/Akt/mTOR and MAPK/ERK pathways. This dual action leads to the suppression of tumor cell growth, proliferation, and survival. Furthermore, **Platrol** has been observed to induce apoptosis through the upregulation of pro-apoptotic proteins and downregulation of anti-apoptotic proteins.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for Platrol Administration in Mice]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10801109#step-by-step-guide-for-platrol-administration-in-mice]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com